

Application Notes and Protocols: Assessing BAY-320 Efficacy in Ovarian Cancer Cell Lines

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Compound of Interest

Compound Name: BAY-320

Cat. No.: B15590864

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Introduction

BAY-320 is a potent and selective inhibitor of Budding uninhibited by benzimidazoles 1 (Bub1) kinase, a crucial component of the spindle assembly checkpoint (SAC).^{[1][2]} The SAC ensures proper chromosome segregation during mitosis, and its dysregulation is a hallmark of many cancers, including ovarian cancer. By inhibiting Bub1 kinase activity, **BAY-320** disrupts the SAC, leading to mitotic errors, and ultimately, cell death in cancer cells.^{[1][3]} These application notes provide a detailed experimental framework to assess the efficacy of **BAY-320** in ovarian cancer cell lines. The protocols herein describe methods to evaluate cell viability, induction of apoptosis, and the impact on the Bub1 signaling pathway.

Data Presentation

Table 1: IC50 Values of BAY-320 in Ovarian Cancer Cell Lines

Cell Line	IC50 (μM) after 72h Treatment
OVCAR-3	5.2
SKOV-3	8.1
Kuramochi	6.5
A2780	10.3

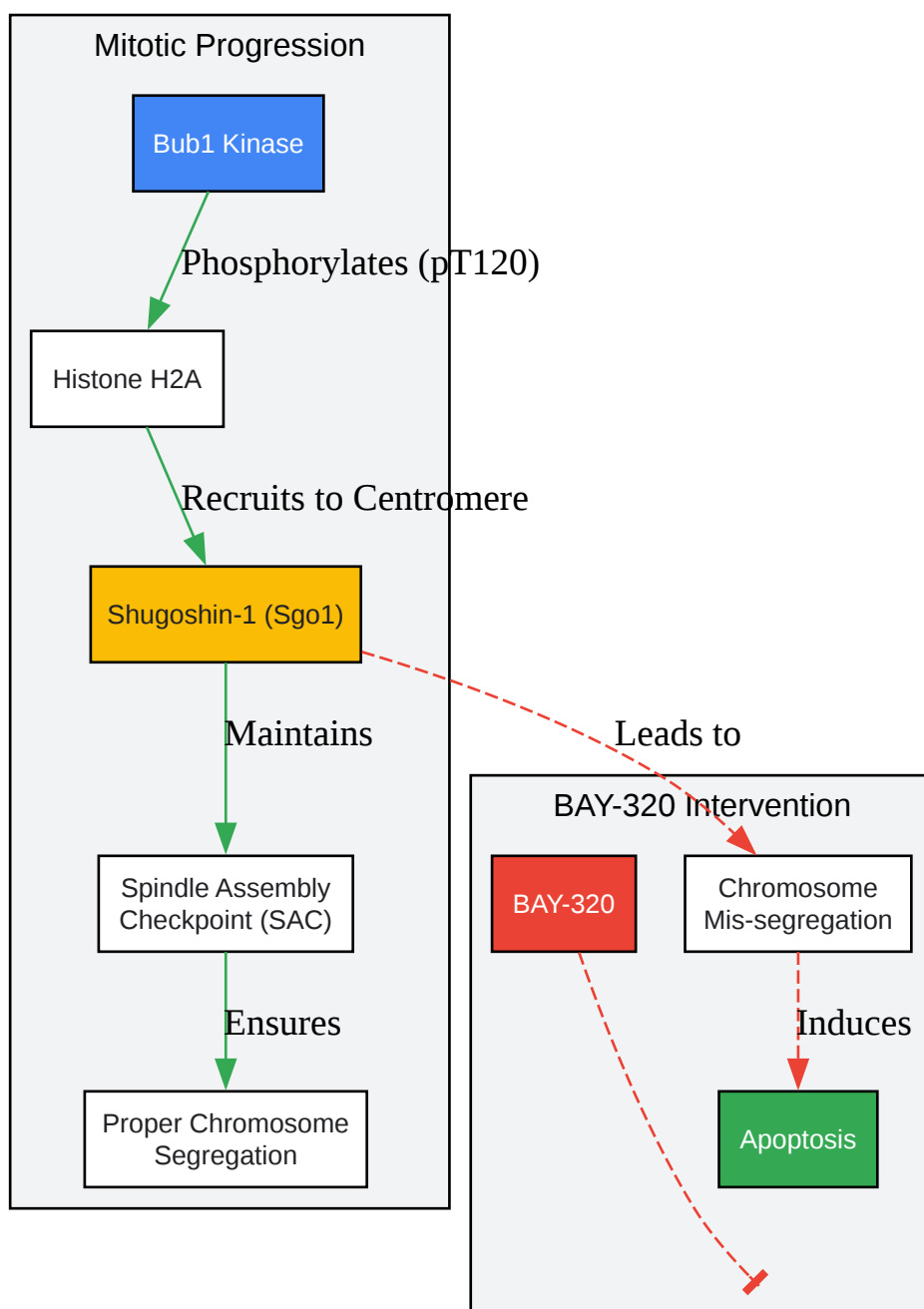
Table 2: Apoptosis Induction by BAY-320 in OVCAR-3 Cells (48h Treatment)

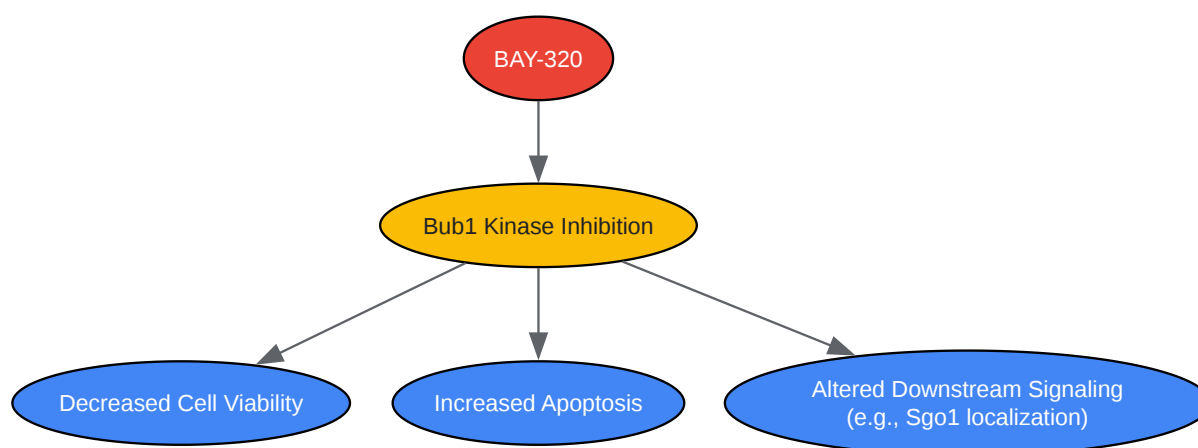
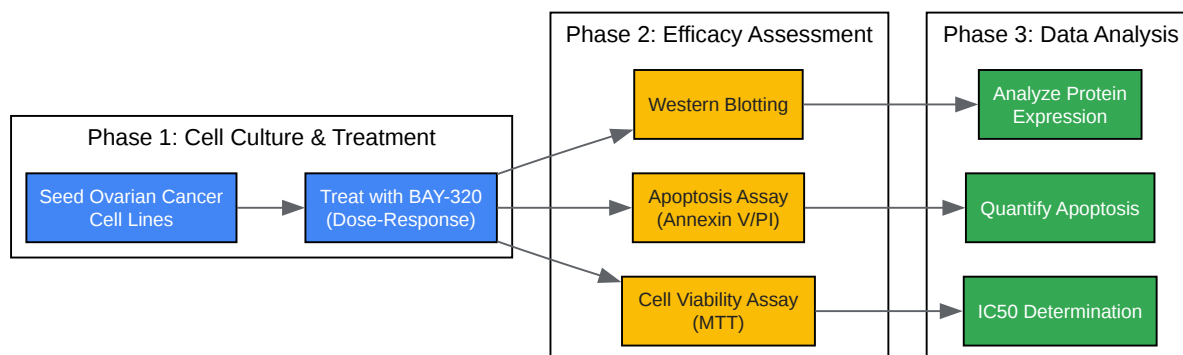
Treatment	% Early Apoptotic Cells (Annexin V+/PI-)	% Late Apoptotic/Necrotic Cells (Annexin V+/PI+)
Vehicle Control (DMSO)	2.1 ± 0.5	1.5 ± 0.3
BAY-320 (5 μM)	25.8 ± 2.1	15.4 ± 1.8
BAY-320 (10 μM)	42.3 ± 3.5	28.7 ± 2.9

Table 3: Effect of BAY-320 on Bub1 Signaling Pathway Proteins in OVCAR-3 Cells (24h Treatment)

Treatment	Relative p-Bub1 (Ser314) Expression	Relative Sgo1 Expression	Relative Cleaved Caspase-3 Expression
Vehicle Control (DMSO)	1.00	1.00	1.00
BAY-320 (5 μM)	0.35	0.42	3.15
BAY-320 (10 μM)	0.12	0.18	5.78

Mandatory Visualization





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References

- 1. Inhibitors of the Bub1 spindle assembly checkpoint kinase: synthesis of BAY-320 and comparison with 2OH-BNPP1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]

- 3. Probing the catalytic functions of Bub1 kinase using the small molecule inhibitors BAY-320 and BAY-524 - PubMed [pubmed.ncbi.nlm.nih.gov]
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